

GNE-207: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: GNE-207
Cat. No.: B10818736

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **GNE-207**, a potent and selective inhibitor of the CREB-binding protein (CBP) bromodomain, in various solvents. Additionally, comprehensive experimental protocols for solubility determination and a relevant biological assay are outlined to facilitate its use in research and drug development.

Data Presentation: GNE-207 Solubility

The solubility of **GNE-207** in dimethyl sulfoxide (DMSO) is high, allowing for the preparation of concentrated stock solutions. Data for other common laboratory solvents is not readily available in quantitative terms. For in vivo applications, **GNE-207** can be formulated in a variety of co-solvent systems to achieve a clear solution.

Solvent/System	Concentration (mg/mL)	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100 - 200[1][2]	195.85 - 391.70[1][2]	Ultrasonic treatment may be required to achieve maximum solubility. It is recommended to use newly opened, anhydrous DMSO as the solvent's hygroscopic nature can impact solubility. [1]
In Vivo Formulation 1	≥ 5[1]	≥ 9.79[1]	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]
In Vivo Formulation 2	≥ 5[1]	≥ 9.79[1]	10% DMSO, 90% (20% SBE-β-CD in Saline).[1]
In Vivo Formulation 3	≥ 5[1]	≥ 9.79[1]	10% DMSO, 90% Corn Oil.[1]
Ethanol	Data not available	Data not available	
Methanol	Data not available	Data not available	
Acetone	Data not available	Data not available	
Acetonitrile	Data not available	Data not available	
Water	Insoluble	Insoluble	

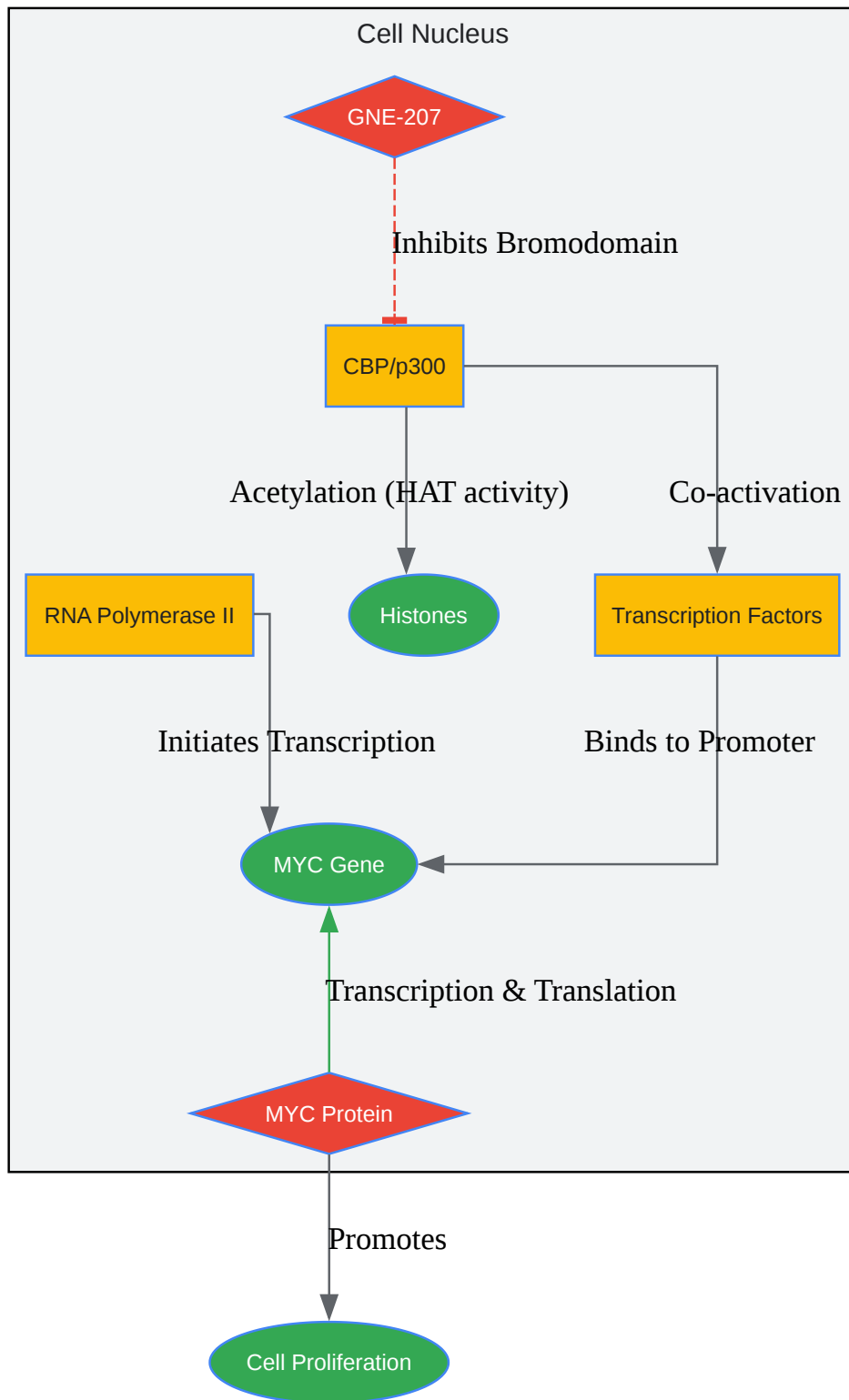
Molecular Weight of **GNE-207**: 510.59 g/mol

Signaling Pathway and Mechanism of Action

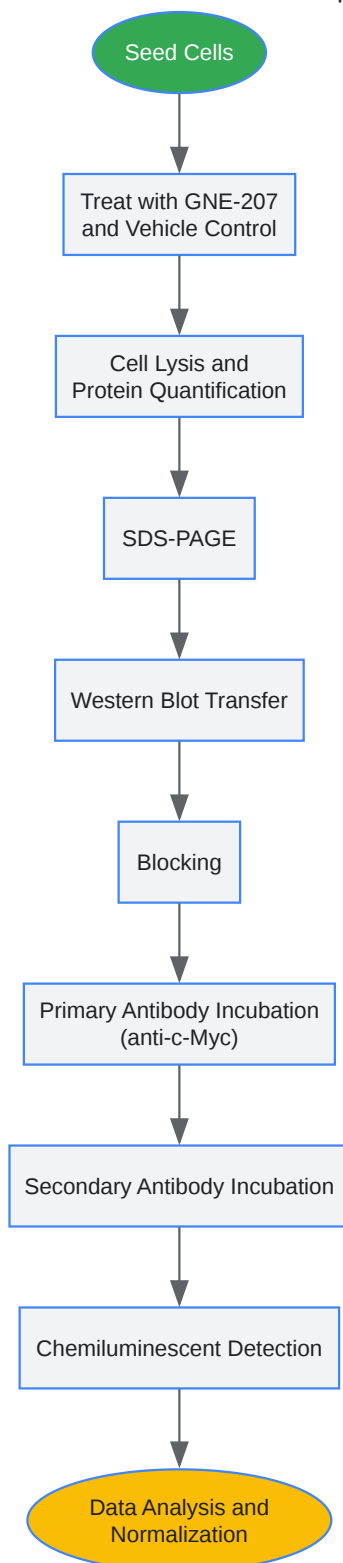
GNE-207 is a potent and selective inhibitor of the bromodomain of the CREB-binding protein (CBP) and the closely related p300 protein. These proteins are histone acetyltransferases (HATs) that play a crucial role in chromatin remodeling and gene transcription. The bromodomain of CBP/p300 recognizes and binds to acetylated lysine residues on histones and other proteins, a key step in the activation of gene expression.

One of the critical downstream targets of the CBP/p300 signaling pathway is the MYC proto-oncogene, a master regulator of cell proliferation, growth, and apoptosis. By inhibiting the CBP bromodomain, **GNE-207** prevents the recruitment of the transcriptional machinery to the MYC gene, leading to the downregulation of MYC expression.[1] This mechanism underlies the anti-proliferative effects of **GNE-207** observed in various cancer cell lines.

GNE-207 Signaling Pathway



Western Blot Workflow for MYC Expression



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References

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- [2. glpbio.com](https://www.glpbio.com) [[glpbio.com](https://www.glpbio.com)]
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